

Application Notes and Protocols for Lyso-dihydrosphingomyelin Analysis in Dried Blood Spots

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lyso-dihydrosphingomyelin*

Cat. No.: *B10786780*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

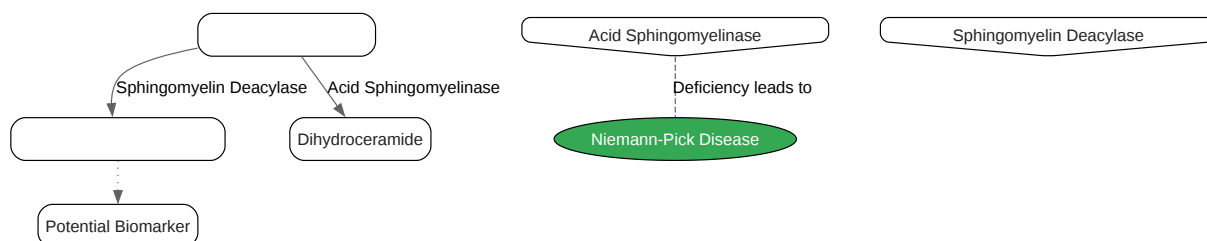
Lyso-dihydrosphingomyelin (d18:0), also known as sphinganylphosphorylcholine, is a deacylated form of dihydrosphingomyelin. While lyso-sphingomyelin (d18:1) is a well-established biomarker for Niemann-Pick disease types A/B and C, the role and clinical utility of **lyso-dihydrosphingomyelin** are still under investigation.[1] The analysis of this and other lysosphingolipids in dried blood spots (DBS) offers a minimally invasive and convenient method for sample collection and shipment, making it ideal for newborn screening and patient monitoring.[2][3][4]

This document provides a detailed protocol for the extraction and quantification of **lyso-dihydrosphingomyelin** from dried blood spots using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Biochemical Pathway and Clinical Significance

Lyso-dihydrosphingomyelin is formed from dihydrosphingomyelin through the action of a sphingomyelin deacylase. In lysosomal storage disorders such as Niemann-Pick disease, the deficiency of acid sphingomyelinase leads to the accumulation of sphingomyelin and its deacylated metabolite, lyso-sphingomyelin.[5] While lyso-sphingomyelin is the primary

biomarker, altered metabolism may also affect the levels of related sphingolipids like **lyso-dihydrosphingomyelin**. Monitoring a panel of such biomarkers could provide a more comprehensive understanding of the disease pathophysiology.



[Click to download full resolution via product page](#)

Biochemical pathway of **Lyso-dihydrosphingomyelin** formation.

Experimental Protocol

This protocol is adapted from established methods for the analysis of lysosphingolipids from dried blood spots.[2][3][4][6]

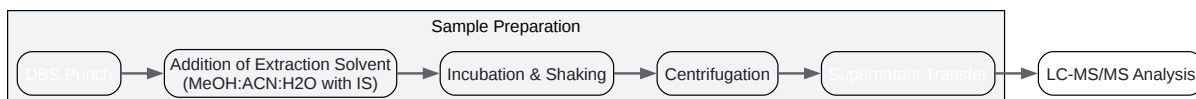
Materials and Reagents

- Dried blood spot collection cards (e.g., Whatman 903)
- **Lyso-dihydrosphingomyelin** (d18:0) analytical standard
- Isotopically labeled internal standard (e.g., Lyso-sphingomyelin-d7, as a close structural analog)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)

- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- 96-well microtiter plates
- DBS puncher (3.2 mm)
- Plate shaker
- Centrifuge for microtiter plates

Sample Preparation: Extraction from Dried Blood Spots

- **Punching:** Punch a 3.2 mm disc from the center of the dried blood spot into a well of a 96-well microtiter plate.
- **Extraction Solution Preparation:** Prepare an extraction solution of methanol:acetonitrile:water (80:15:5, v/v/v) containing the internal standard at a suitable concentration (e.g., 50 ng/mL of Lyso-sphingomyelin-d7).
- **Extraction:** Add 100 μ L of the extraction solution to each well containing a DBS punch.
- **Incubation and Shaking:** Seal the plate and incubate at room temperature for 30 minutes with constant shaking (e.g., 750 rpm).
- **Centrifugation:** Centrifuge the plate at 3000 x g for 10 minutes to pellet the paper disc and any precipitated proteins.
- **Supernatant Transfer:** Carefully transfer the supernatant to a new 96-well plate for LC-MS/MS analysis.



[Click to download full resolution via product page](#)

Experimental workflow for **Lyso-dihydrosphingomyelin** extraction.

LC-MS/MS Analysis

- LC System: UHPLC system
- Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.7 μ m)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: A suitable gradient to separate **Lyso-dihydrosphingomyelin** from other lysosphingolipids. For example:
 - 0-1 min: 30% B
 - 1-5 min: 30-95% B
 - 5-6 min: 95% B
 - 6-6.1 min: 95-30% B
 - 6.1-8 min: 30% B
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- MRM Transitions:
 - **Lyso-dihydrosphingomyelin** (d18:0):

- Precursor ion (Q1): m/z 467.36 (corresponding to $[M+H]^+$, with an exact mass of 466.353559)[7][8]
- Product ion (Q3): m/z 184.07 (corresponding to the phosphocholine headgroup)
- Internal Standard (Lyso-sphingomyelin-d7):
 - Precursor ion (Q1): m/z 472.4
 - Product ion (Q3): m/z 184.1

Data Presentation

Currently, there is a lack of established reference ranges for **Lyso-dihydrosphingomyelin** in dried blood spots. However, for the closely related and clinically significant biomarker, lyso-sphingomyelin, extensive data is available. The following table summarizes typical concentrations of lyso-sphingomyelin in DBS for healthy controls and patients with Niemann-Pick disease type B. Laboratories should establish their own reference ranges for **Lyso-dihydrosphingomyelin**.

Analyte	Population	Concentration Range (nmol/L)	Mean Concentration (nmol/L)
Lyso-sphingomyelin	Healthy Controls	28 - 114	60
Lyso-sphingomyelin	Niemann-Pick Type B Patients	277 - 3356	897

Data adapted from a study on lyso-sphingomyelin in DBS.[9][10]

Conclusion

The presented protocol provides a robust and sensitive method for the quantification of **Lyso-dihydrosphingomyelin** in dried blood spots. This methodology can be a valuable tool for researchers and clinicians investigating the role of this and other lysosphingolipids in Niemann-Pick disease and other related disorders. Further studies are warranted to establish the clinical utility and reference ranges for **Lyso-dihydrosphingomyelin** in a larger population.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. Lysosphingolipid Quantitation in Plasma and Dried-Blood Spots Using Targeted High-Resolution Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Plasma and dried blood spot lysosphingolipids for the diagnosis of different sphingolipidoses: a comparative study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. rarediseases.sanofimedical.com [rarediseases.sanofimedical.com]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- 7. LIPID MAPS [lipidmaps.org]
- 8. larodan.com [larodan.com]
- 9. Quantification of lysosphingomyelin and lysosphingomyelin-509 for the screening of acid sphingomyelinase deficiency - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Quantification of lysosphingomyelin and lysosphingomyelin-509 for the screening of acid sphingomyelinase deficiency | springermedizin.de [springermedizin.de]
- To cite this document: BenchChem. [Application Notes and Protocols for Lyso-dihydrosphingomyelin Analysis in Dried Blood Spots]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10786780#sample-preparation-for-lyso-dihydrosphingomyelin-analysis-in-dried-blood-spots]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com